

Personal protective equipment for handling 3-Hydroxychrysene-d11

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Compound of Interest

Compound Name: 3-Hydroxychrysene-d11

Cat. No.: B12425947

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Essential Safety and Handling Guide for 3-Hydroxychrysene-d11

This guide provides critical safety and logistical information for the handling and disposal of **3-Hydroxychrysene-d11** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize exposure and ensure a safe working environment. 3-Hydroxychrysene is classified as a suspected mutagen and a potential carcinogen, necessitating stringent safety protocols.

Chemical and Physical Properties

A summary of the key properties of **3-Hydroxychrysene-d11** and its non-deuterated analog is provided below.

Property	3-Hydroxychrysene-d11	3-Hydroxychrysene
Molecular Formula	C18HD11O[1][2]	C18H12O[3][4][5]
Molecular Weight	255.36 g/mol [1][2]	244.29 g/mol [3][4]
CAS Number	Not explicitly found for deuterated	63019-39-6[1][5][6]
Appearance	Likely a solid[3]	Solid[3]
Storage Temperature	+4°C[1][2]	Room temperature
Purity	>95% (HPLC)[1][2]	Not specified

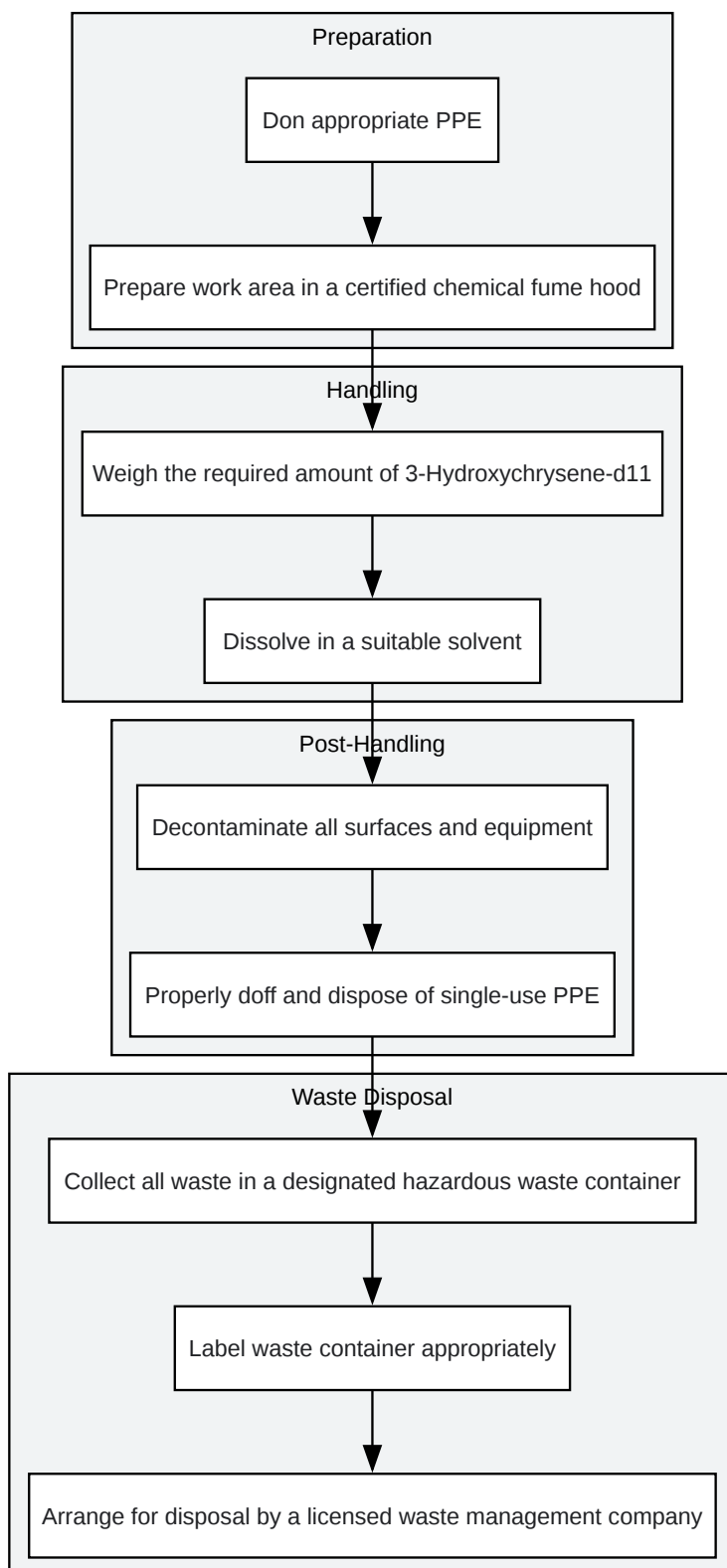
Hazard Identification and Personal Protective Equipment (PPE)

Given that 3-Hydroxychrysene is suspected of causing genetic defects and may cause cancer, all handling must be conducted with appropriate PPE and engineering controls. The Occupational Safety and Health Administration (OSHA) has established a permissible exposure limit (PEL) for polycyclic aromatic hydrocarbons (PAHs) of 0.2 mg/m³ as an 8-hour time-weighted average.[7]

PPE Item	Specification	Rationale
Gloves	Nitrile, inspected before use.	To prevent skin contact. Proper removal technique is crucial to avoid contamination.
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat, fully buttoned.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be required depending on the handling procedure and quantity.	To prevent inhalation of airborne particles, especially when handling the solid compound.

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **3-Hydroxychrysene-d11**.



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Safe Handling and Disposal Workflow

Detailed Experimental Protocols

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound at +4°C in a tightly sealed container, in a designated and clearly labeled area for carcinogenic and mutagenic substances.^{[1][2]}

Handling and Use:

- All work with **3-Hydroxychrysene-d11**, both in solid and solution form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
- Wear all required PPE as detailed in the table above.
- When weighing the solid compound, use a balance inside the fume hood or in a ventilated balance enclosure.
- Avoid generating dust. If possible, handle in solution.
- Use dedicated glassware and equipment. If not possible, thoroughly decontaminate all items after use.

Accidental Release:

- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an absorbent material.
- Carefully collect the absorbed material and spilled substance into a designated hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent.

First Aid Measures:

- Inhalation: Move the person to fresh air. Seek medical attention if breathing is difficult.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **3-Hydroxychrysene-d11**, including contaminated PPE, empty containers, and experimental residues, must be treated as hazardous waste.

- Waste Segregation: Do not mix this waste with other non-hazardous laboratory waste.
- Containerization: Collect all solid and liquid waste in clearly labeled, sealed, and leak-proof containers. The label should include "Hazardous Waste," the chemical name, and associated hazard symbols.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of carcinogenic and mutagenic materials.

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